

Yo-Pro-3: A Technical Guide to a Cell-Impermeant Nucleic Acid Stain

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Compound of Interest

Compound Name: Yo-Pro-3
Cat. No.: B15552251

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Core Finding: Yo-Pro-3 is a Cell-Impermeant Dye

Yo-Pro-3 is a carbocyanine-based nucleic acid stain that is definitively cell-impermeant.^{[1][2]} This characteristic dictates its primary application in cellular and molecular biology: the identification of cells with compromised plasma membranes, a hallmark of late-stage apoptosis and necrosis. Its inability to cross the intact membranes of live cells ensures that only dead or dying cells are labeled.

Once inside a cell with a permeabilized membrane, **Yo-Pro-3** intercalates with double-stranded DNA (dsDNA), leading to a significant increase in its fluorescence quantum yield.^[1] The dye is essentially non-fluorescent when in solution but exhibits strong fluorescence upon binding to nucleic acids.^[1] This property provides a high signal-to-noise ratio, making it an excellent tool for various fluorescence-based assays.

Distinguishing Yo-Pro-3 from Yo-Pro-1

It is crucial to distinguish **Yo-Pro-3** from the related dye, Yo-Pro-1. While both are nucleic acid stains, Yo-Pro-1 is known to be permeant to the membranes of early apoptotic cells, which

retain some membrane integrity. In contrast, **Yo-Pro-3** is generally excluded from these early apoptotic cells and is a more specific marker for late apoptotic and necrotic cells with fully compromised membranes.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **Yo-Pro-3**.

Property	Value	Reference
Excitation Maximum (DNA-bound)	612 nm	[1]
Emission Maximum (DNA-bound)	631 nm	[1]
Quantum Yield (DNA-bound)	0.16	
Molar Extinction Coefficient (ϵ) at λ_{max}	100,100 $\text{cm}^{-1}\text{M}^{-1}$	
Fluorescence Enhancement upon DNA binding	20- to 200-fold	

Cell State	Yo-Pro-3 Permeability	Expected Fluorescence
Live	Impermeant	Little to no fluorescence
Early Apoptotic	Generally Impermeant	Low fluorescence
Late Apoptotic / Necrotic	Permeant	Bright far-red fluorescence

Experimental Protocols

Detailed methodologies for utilizing **Yo-Pro-3** in common applications are provided below.

Protocol 1: Dead Cell Staining for Fluorescence Microscopy

This protocol is adapted from the use of the similar cell-impermeant dye, TO-PRO-3, and is suitable for identifying dead cells in a population using fluorescence microscopy.

Materials:

- **Yo-Pro-3** Iodide (1 mM solution in DMSO)
- Phosphate-Buffered Saline (PBS)
- Cells cultured on coverslips or in imaging dishes
- Fluorescence microscope with appropriate filter sets (e.g., Cy5 or far-red)

Procedure:

- **Cell Preparation:** Culture cells under desired experimental conditions. Include positive control samples treated with an agent known to induce cell death (e.g., ethanol or heat).
- **Washing:** Gently wash the cells 1-3 times with PBS to remove any residual media.
- **Staining Solution Preparation:** Prepare the **Yo-Pro-3** staining solution by diluting the 1 mM stock solution in PBS. A final concentration of 1 μ M is a good starting point, but the optimal concentration may range from 100 nM to 5 μ M and should be determined empirically for your cell type and experimental conditions.
- **Staining:** Add a sufficient volume of the staining solution to completely cover the cells.
- **Incubation:** Incubate the cells for 15-30 minutes at room temperature, protected from light.
- **Washing:** Remove the staining solution and wash the cells 3 times with PBS.
- **Imaging:** Mount the coverslips or place the imaging dish on the fluorescence microscope. Acquire images using a filter set appropriate for far-red fluorescence (Excitation: $\sim$ 610 nm, Emission: $\sim$ 630 nm). Dead cells will exhibit bright nuclear staining, while live cells will show minimal to no fluorescence.

Protocol 2: Flow Cytometry for Viability and Apoptosis Analysis (with Propidium Iodide)

This protocol outlines a common method for distinguishing between live, apoptotic, and necrotic cell populations using flow cytometry, by combining a cell-permeant dye for early apoptosis (like YO-PRO-1, but can be adapted for other markers) and a cell-impermeant dye for necrosis (Propidium Iodide, which serves a similar role to **Yo-Pro-3** in this context).

Materials:

- **Yo-Pro-3** Iodide (1 mM solution in DMSO)
- Propidium Iodide (PI) solution (e.g., 1 mg/mL)
- Phosphate-Buffered Saline (PBS)
- Cell suspension
- Flow cytometer with 488 nm and/or 633 nm laser excitation capabilities

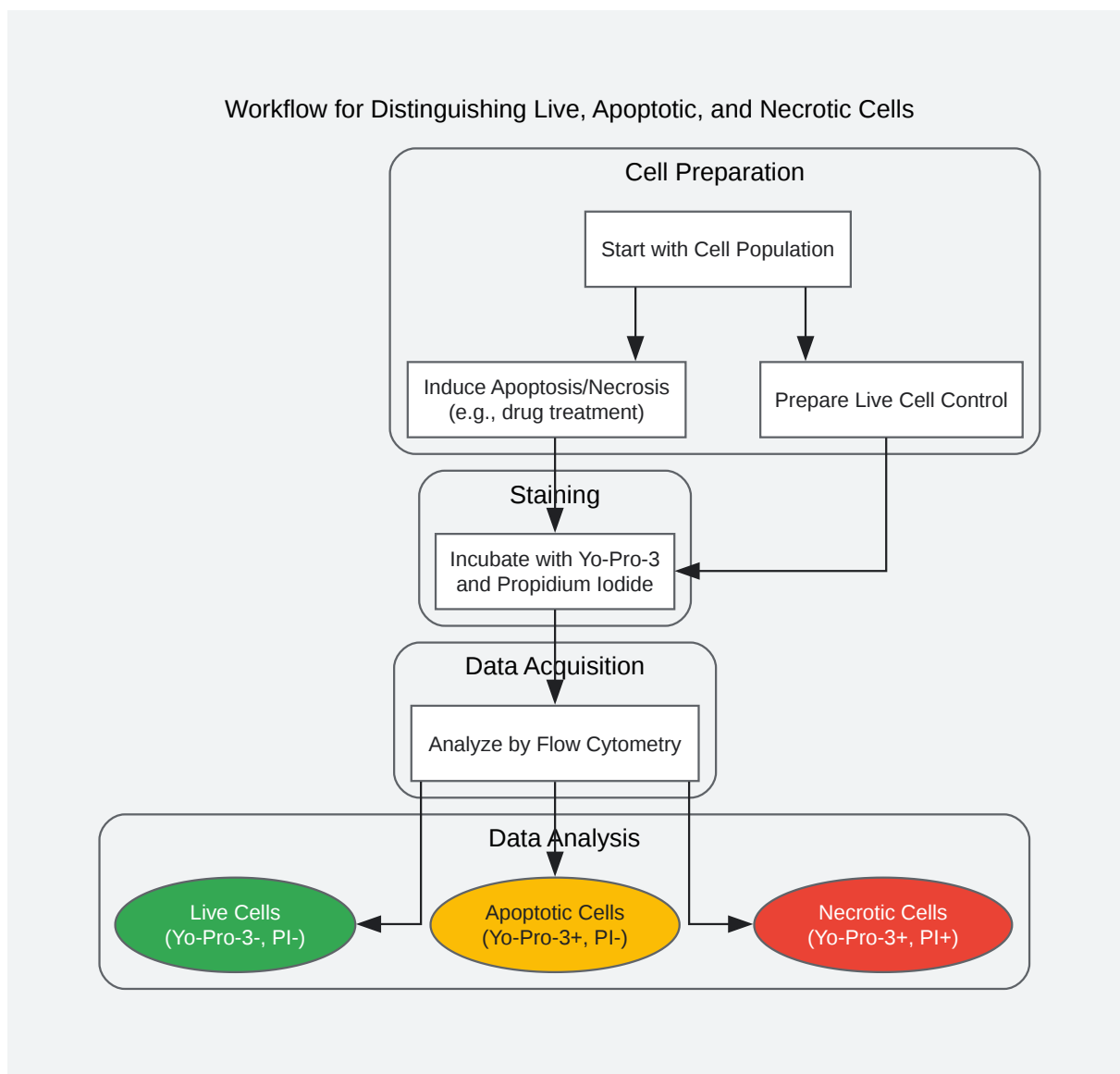
Procedure:

- **Cell Preparation:** Induce apoptosis in your cell population using the desired method. Prepare a negative control (untreated cells) and a positive control for necrosis (e.g., heat-shocked cells).
- **Harvesting and Washing:** Harvest the cells and wash them with cold PBS. Resuspend the cells in PBS at a concentration of approximately 1×10^6 cells/mL.
- **Staining:** For each 1 mL of cell suspension, add the appropriate amount of **Yo-Pro-3** and PI. A common starting concentration is 1 μ L of each stock solution.
- **Incubation:** Incubate the cells on ice for 20-30 minutes, protected from light.
- **Analysis:** Analyze the stained cells by flow cytometry within 1-2 hours.
 - Use 488 nm excitation for PI and the appropriate laser for **Yo-Pro-3** (e.g., 594 nm or 633 nm).

- Collect fluorescence emission for **Yo-Pro-3** (e.g., ~630 nm) and PI (e.g., ~617 nm).
- Gate on the cell population to exclude debris.
- Data Interpretation:
 - Live cells: Low to no fluorescence for both dyes.
 - Early apoptotic cells: May show intermediate fluorescence for a marker like Yo-Pro-1 (if used), but should remain negative for **Yo-Pro-3** and PI.
 - Late apoptotic/necrotic cells: Will show bright fluorescence for both **Yo-Pro-3** and PI.

Visualizations

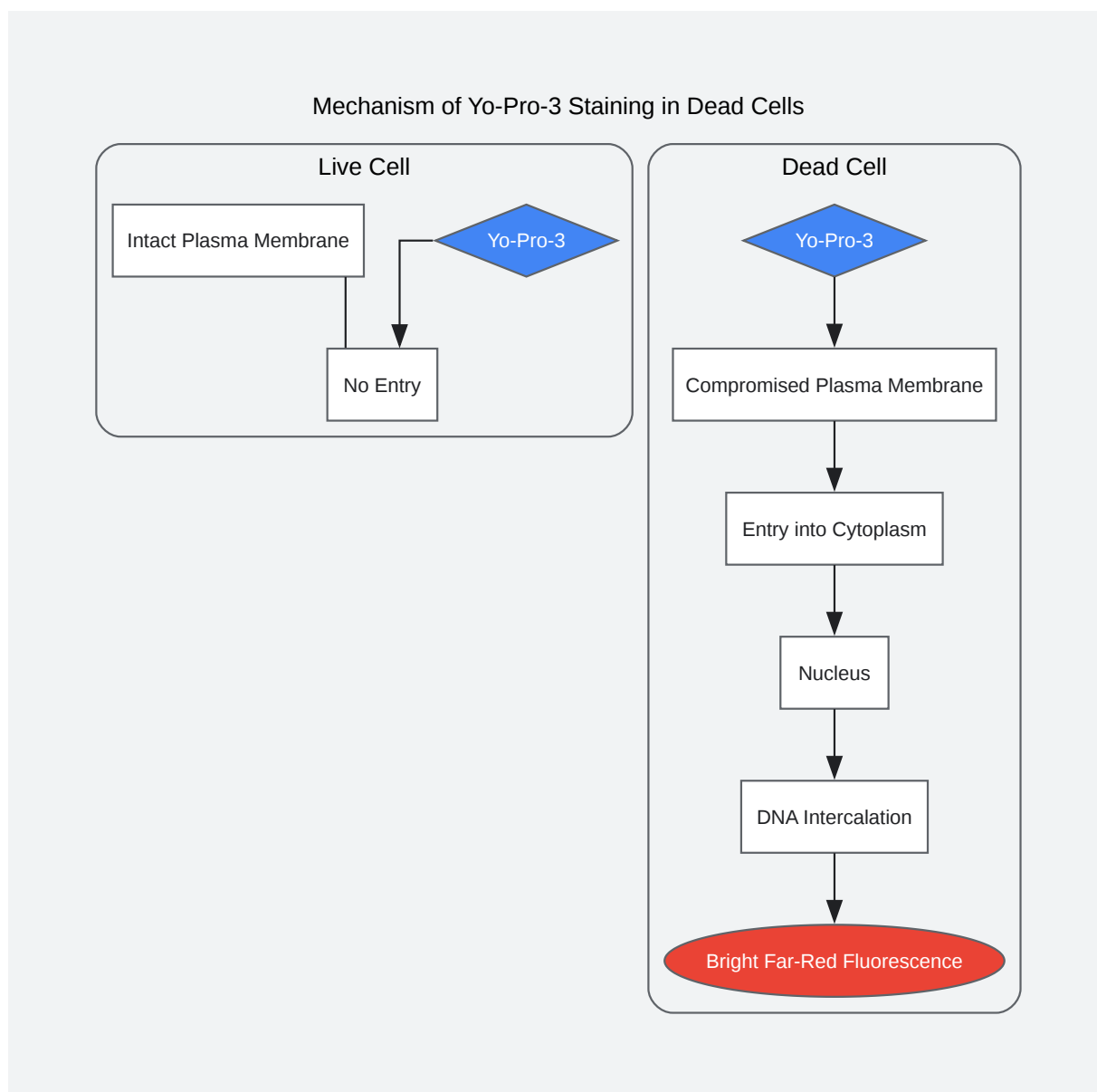
Experimental Workflow for Cell Viability Assessment



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Caption: Workflow for cell viability analysis using **Yo-Pro-3** and PI.

Signaling Pathway: Mechanism of Yo-Pro-3 Staining



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Caption: **Yo-Pro-3** enters dead cells and fluoresces upon DNA binding.

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References

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